

Escaline hydrochloride physical and chemical properties

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Compound of Interest

Compound Name: *Escaline*

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An In-depth Technical Guide to **Escaline** Hydrochloride: Physical and Chemical Properties

For Researchers, Scientists, and Drug Development Professionals

Introduction

Escaline hydrochloride, a synthetic psychedelic compound of the phenethylamine class, is structurally analogous to **mescaline**. Its chemical name is 2-(4-ethoxy-3,5-dimethoxyphenyl)ethan-1-amine hydrochloride, and it is recognized for its hallucinogenic properties mediated primarily through the serotonergic system.^[1] As the 4-ethoxy analog of **mescaline**, **escaline** exhibits a greater agonist activity at the serotonin 5-HT2A receptor, being 5 to 8 times more potent than its naturally occurring counterpart.^{[2][3]} First synthesized in 1954, its hydrochloride salt form is commonly utilized in research due to its enhanced stability and solubility.^[1] This document provides a comprehensive overview of the physical, chemical, and pharmacological properties of **escaline** hydrochloride, along with detailed experimental protocols for its synthesis and analysis.

Chemical and Physical Properties

Escaline hydrochloride typically presents as a crystalline solid.^{[1][2][3][4]} Its fundamental chemical and physical characteristics are summarized in the tables below.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Reference
IUPAC Name	2-(4-ethoxy-3,5-dimethoxyphenyl)ethanamine; hydrochloride	[1] [5]
Formal Name	4-ethoxy-3,5-dimethoxybenzeneethanamine, monohydrochloride	[2] [3]
Synonyms	4-ethoxy Mescaline, Escaline HCl	[1] [2] [5]
CAS Number	3166-82-3	[1] [2] [5]
Molecular Formula	$C_{12}H_{20}ClNO_3$ (or $C_{12}H_{19}NO_3 \cdot HCl$)	[1] [2] [5]
Molecular Weight	261.74 g/mol	[2] [3] [5]
Purity	≥98% (typical for research grade)	[2] [3]

Table 2: Physical Properties

Property	Value	Reference
Appearance	Crystalline Solid	[2] [3] [4]
Melting Point	165 °C	[4] [6] [7]
Storage Temperature	-20°C	[4] [6] [7]
Stability	≥ 5 years (when stored at -20°C)	[2]

Table 3: Solubility Data

Solvent	Solubility	Reference
Dimethylformamide (DMF)	0.5 mg/mL	[1][2][4]
Dimethyl sulfoxide (DMSO)	3 mg/mL	[1][2][4]
Ethanol	10 mg/mL	[1][2][4]
Phosphate-Buffered Saline (PBS, pH 7.2)	3 mg/mL	[1][2][4]

Chemical Synthesis and Reactivity

The synthesis of **escaline** hydrochloride is typically achieved through a two-step process involving the ethylation of a precursor followed by salt formation.

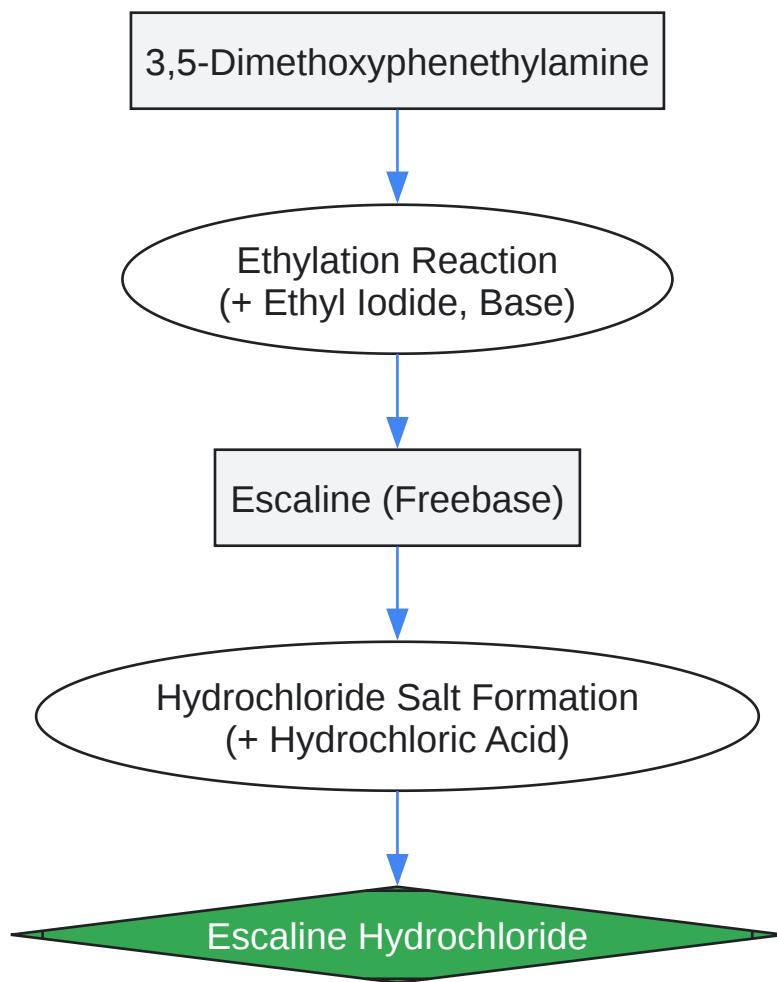


Figure 1: General Synthesis Workflow for Escaline Hydrochloride

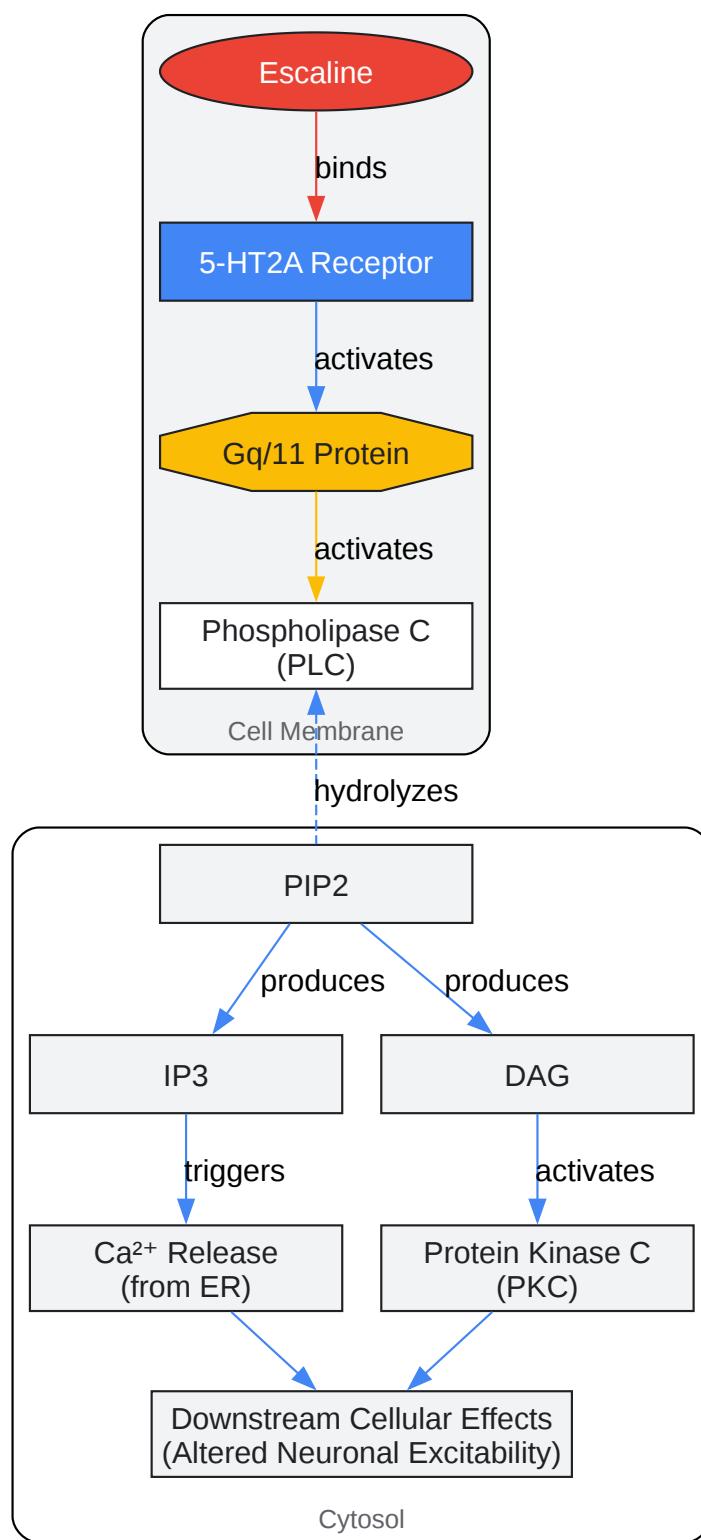


Figure 2: Postulated 5-HT2A Receptor Signaling Pathway

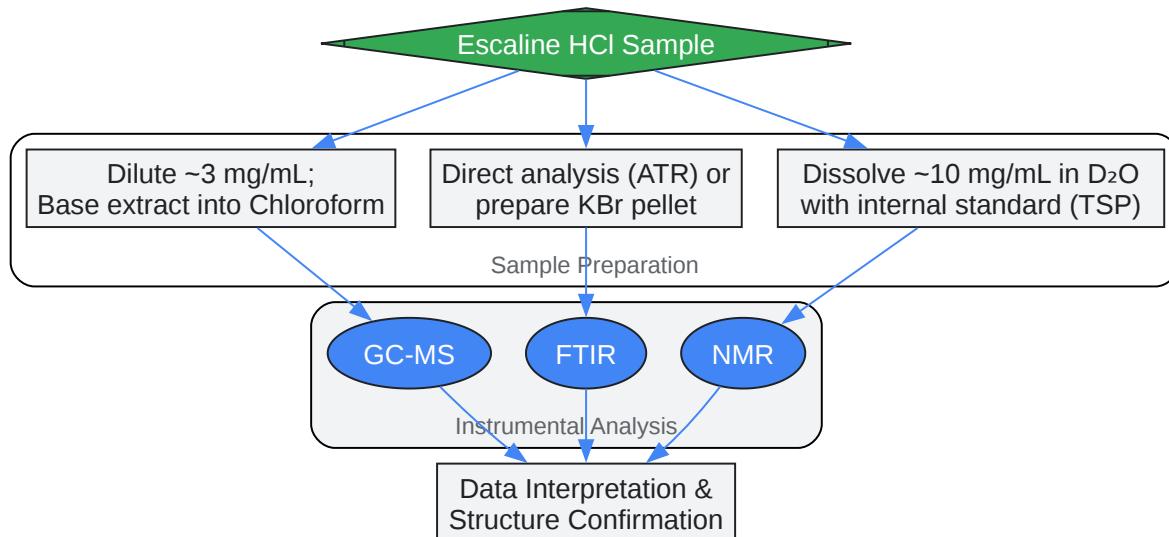


Figure 3: Analytical Workflow for Escaline Hydrochloride

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References

- 1. Buy Escaline (hydrochloride) (EVT-1469826) | 3166-82-3 [evitachem.com]
- 2. caymanchem.com [caymanchem.com]
- 3. Sapphire Bioscience [sapphirebioscience.com]
- 4. Escaline (hydrochloride) CAS#: 3166-82-3 [m.chemicalbook.com]
- 5. Escaline (hydrochloride) | C12H20ClNO3 | CID 85780760 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Escaline (hydrochloride) | lookchem [lookchem.com]
- 7. Cas 3166-82-3,Escaline (hydrochloride) | lookchem [lookchem.com]

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